

A Comparative Analysis of Clupanodonic Acid and Osbond Acid: Structure and Physicochemical Properties

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Compound of Interest

Compound Name: *Docosapentaenoic acid*

Cat. No.: *B7803403*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive comparison of the structural and physicochemical properties of clupanodonic acid and osbond acid. Both are isomers of **docosapentaenoic acid** (DPA), playing distinct roles in biological systems based on their structural differences. This document summarizes key quantitative data, details relevant experimental protocols for their analysis, and visualizes their metabolic pathways.

Core Structural Differences and Nomenclature

Clupanodonic acid and osbond acid are both polyunsaturated fatty acids (PUFAs) with a 22-carbon backbone and five double bonds. Their distinct biological functions arise from their classification as omega-3 and omega-6 fatty acids, respectively, which is determined by the position of the first double bond from the methyl (omega) end of the molecule.^{[1][2]} They are considered regioisomers because they share the same molecular formula but differ in the location of their double bonds.^{[1][2]}

- Clupanodonic Acid: An omega-3 fatty acid, systematically named all-cis-7,10,13,16,19-**docosapentaenoic acid** (22:5n-3). The double bond closest to the omega end is at the third carbon.^[3]

- **Osbond Acid:** An omega-6 fatty acid, systematically named all-cis-4,7,10,13,16-**docosapentaenoic acid** (22:5n-6). The double bond closest to the omega end is at the sixth carbon.

Mammalian cells cannot interconvert between omega-3 and omega-6 fatty acids, making dietary intake of both essential for maintaining normal health.

Comparative Physicochemical Data

The following table summarizes the key quantitative data for clupanodonic acid and osbond acid.

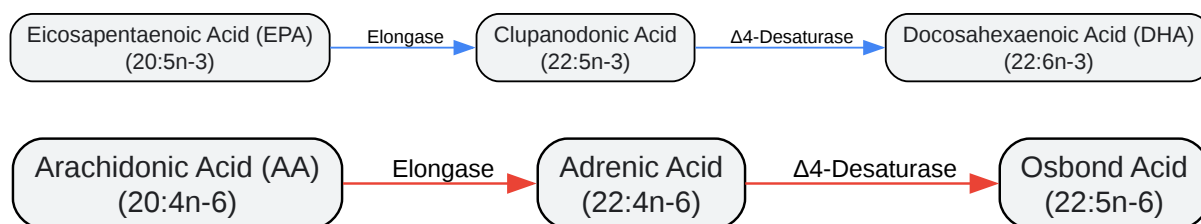
Property	Clupanodonic Acid	Osbond Acid
Systematic Name	(7Z,10Z,13Z,16Z,19Z)-docosa-7,10,13,16,19-pentaenoic acid	(4Z,7Z,10Z,13Z,16Z)-docosa-4,7,10,13,16-pentaenoic acid
Common Name	Clupanodonic acid, DPA (n-3)	Osbond acid, DPA (n-6)
Molecular Formula	C ₂₂ H ₃₄ O ₂	C ₂₂ H ₃₄ O ₂
Molecular Weight	330.50 g/mol	330.50 g/mol
Exact Mass	330.25588 g/mol	330.25588 g/mol
Melting Point	-78 °C	Solid at room temperature
Boiling Point	207-212 °C at 2 mmHg	Not available
Density	0.9356 g/cm ³ at 20 °C	Not available
Physical State	Clear liquid at room temperature	Solid
Solubility	Soluble in organic solvents.	Readily dissolves in water and other polar solvents.
Omega Fatty Acid Class	Omega-3	Omega-6

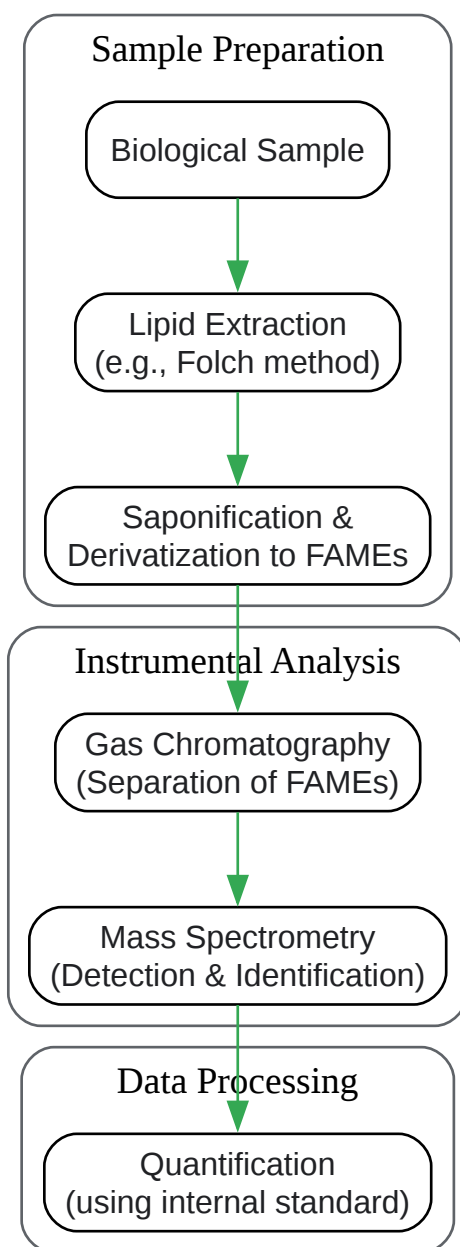
Metabolic Pathways

The biosynthesis of clupanodonic acid and osbond acid follows distinct pathways within the broader metabolism of polyunsaturated fatty acids.

Biosynthesis of Clupanodonic Acid (n-3 Pathway)

Clupanodonic acid is a key intermediate in the conversion of eicosapentaenoic acid (EPA) to docosahexaenoic acid (DHA). The process involves an elongation step followed by desaturation.





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References

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- 2. Docosapentaenoic acid - Wikipedia [en.wikipedia.org]
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